

An In-depth Technical Guide on 3-Phenylpropyl 3-hydroxybenzoate

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Compound of Interest

Compound Name: 3-Phenylpropyl 3-hydroxybenzoate

Cat. No.: B3157858

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CAS Number: 85322-36-7

Molecular Formula: C₁₆H₁₆O₃

Molecular Weight: 256.30 g/mol

Introduction

3-Phenylpropyl 3-hydroxybenzoate is an organic compound belonging to the class of hydroxybenzoic acid esters. While specific research on this particular molecule is limited in publicly available literature, this guide provides a comprehensive overview based on the known properties and biological activities of the broader family of 3-hydroxybenzoic acid esters. These esters are recognized for their diverse applications, including their use as preservatives in cosmetics, food, and pharmaceuticals, owing to their antimicrobial and anti-inflammatory properties.^{[1][2]} This document aims to serve as a valuable resource for researchers, scientists, and professionals in drug development by consolidating available information and providing detailed hypothetical experimental protocols and potential signaling pathways.

Physicochemical Properties

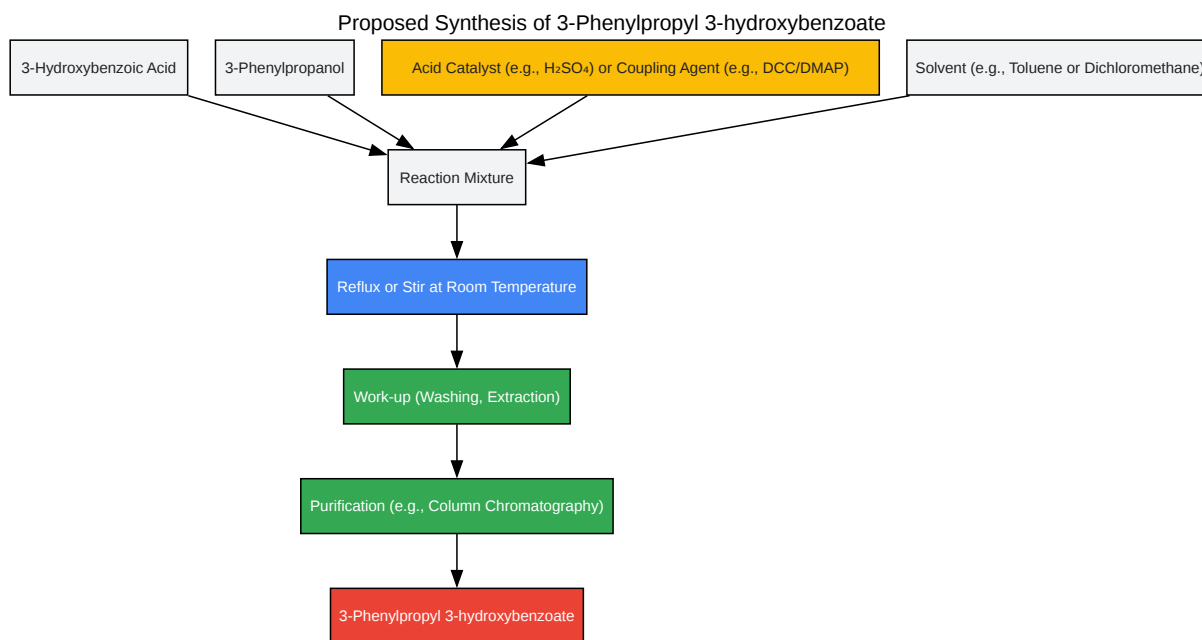
Quantitative data for **3-Phenylpropyl 3-hydroxybenzoate** is not readily available. The following table summarizes the predicted and known properties of its constituent parts, 3-phenylpropanol and 3-hydroxybenzoic acid, to provide an estimation of its characteristics.

Property	3-Phenylpropanol	3-Hydroxybenzoic Acid	3-Phenylpropyl 3-hydroxybenzoate (Predicted)
Molecular Formula	C ₉ H ₁₂ O	C ₇ H ₆ O ₃	C ₁₆ H ₁₆ O ₃
Molecular Weight	136.19 g/mol	138.12 g/mol	256.30 g/mol
Boiling Point	235-236 °C	201 °C (decomposes)	> 250 °C
Melting Point	-18 °C	201-204 °C	Solid at room temperature
Solubility	Slightly soluble in water	Soluble in hot water, ethanol, ether	Likely poorly soluble in water, soluble in organic solvents
LogP	1.88	1.69	> 3.5

Synthesis

A specific, validated synthesis protocol for **3-Phenylpropyl 3-hydroxybenzoate** is not detailed in the available literature. However, a plausible synthetic route can be extrapolated from standard esterification methods for 3-hydroxybenzoic acid and related compounds.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **3-Phenylpropyl 3-hydroxybenzoate**.

Experimental Protocol: Fischer-Speier Esterification

- **Reactant Preparation:** In a round-bottom flask, dissolve 1 equivalent of 3-hydroxybenzoic acid in an excess of 3-phenylpropanol, which will also serve as the solvent.
- **Catalyst Addition:** Add a catalytic amount (e.g., 0.1 equivalents) of a strong acid, such as sulfuric acid.

- **Reaction:** Equip the flask with a Dean-Stark apparatus to remove the water formed during the reaction. Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes), to obtain the pure **3-Phenylpropyl 3-hydroxybenzoate**.

Biological Activity and Potential Mechanism of Action

While direct studies on **3-Phenylpropyl 3-hydroxybenzoate** are lacking, the biological activities of related hydroxybenzoic acid esters, particularly parabens, have been investigated. These compounds are known to possess antimicrobial and anti-inflammatory properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Antimicrobial Activity

Hydroxybenzoic acid esters are widely used as preservatives due to their broad-spectrum antimicrobial activity against bacteria and fungi.[\[1\]](#)[\[2\]](#) The proposed mechanism of action involves the disruption of microbial cell membrane transport processes, inhibition of DNA and RNA synthesis, and interference with key enzymes like ATPases and phosphotransferases.

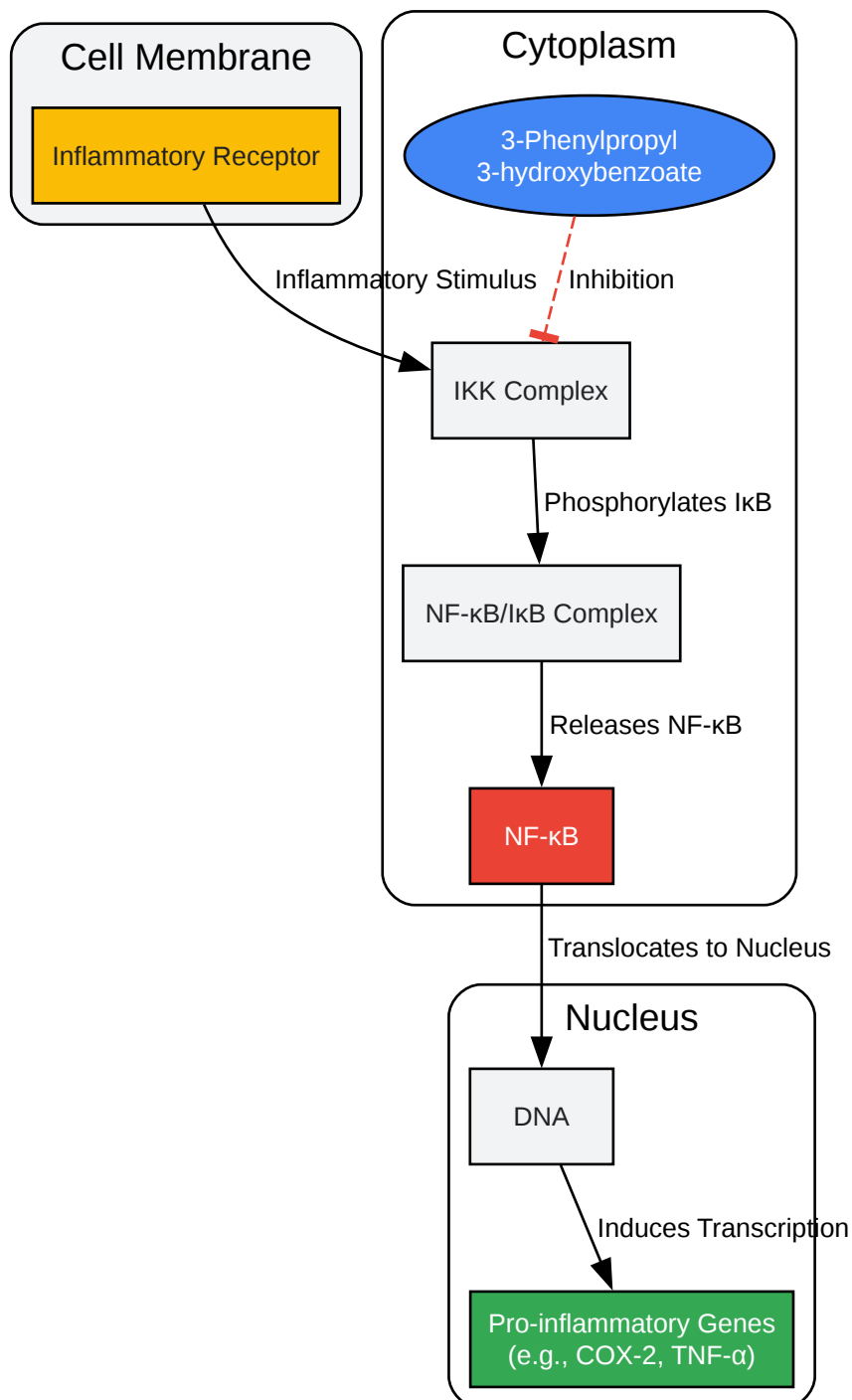
Anti-inflammatory Activity

Some derivatives of 3-hydroxybenzoic acid have been reported to exhibit anti-inflammatory effects.[\[1\]](#)[\[2\]](#) The potential mechanism for this activity could involve the modulation of inflammatory signaling pathways.

Potential Signaling Pathway Involvement

Based on the activities of related compounds, **3-Phenylpropyl 3-hydroxybenzoate** could potentially interact with cellular signaling pathways. A hypothetical pathway illustrating a potential anti-inflammatory mechanism is presented below.

Hypothetical Anti-inflammatory Signaling Pathway



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Caption: A hypothetical anti-inflammatory mechanism of **3-Phenylpropyl 3-hydroxybenzoate**.

Conclusion

3-Phenylpropyl 3-hydroxybenzoate, with CAS number 85322-36-7, remains a compound with limited specific data in the public domain. However, based on the well-documented properties of the broader class of 3-hydroxybenzoic acid esters, it is reasonable to hypothesize that this molecule possesses antimicrobial and anti-inflammatory activities. The provided synthesis protocols and potential mechanisms of action are based on established chemical and biological principles and offer a starting point for future research into this and related compounds. Further experimental validation is necessary to fully characterize the physicochemical properties, biological activities, and potential therapeutic applications of **3-Phenylpropyl 3-hydroxybenzoate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Phenylpropyl 3-hydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3157858#3-phenylpropyl-3-hydroxybenzoate-cas-number-85322-36-7]

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